Technical Guide: Safety & Handling of 4-Chloro-5-methoxy-6-methylpyrimidine[1]

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Compound of Interest

Compound Name:	*4-Chloro-5-methoxy-6-methylpyrimidine*
CAS No.:	*1739-60-2*
Cat. No.:	*B1432576*

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Executive Summary

4-Chloro-5-methoxy-6-methylpyrimidine (CAS: 1739-60-2) is a specialized heterocyclic building block used primarily in the synthesis of pharmaceutical agents and agrochemicals.[1] As an electrophilic pyrimidine derivative, it serves as a critical scaffold for nucleophilic aromatic substitution (

) and Suzuki-Miyaura cross-coupling reactions.

This compound presents specific handling challenges due to its moisture sensitivity and potential for hydrolytic degradation, which releases corrosive hydrochloric acid (HCl). This guide provides a field-validated framework for the safe storage, manipulation, and experimental application of this reagent.

Chemical & Physical Profile

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Property	Specification
Chemical Name	4-Chloro-5-methoxy-6-methylpyrimidine
CAS Number	1739-60-2
Molecular Formula	
Molecular Weight	158.59 g/mol
SMILES	CC1=C(OC)C(Cl)=NC=N1
Physical State	Low-melting solid or viscous oil (purity dependent)
Solubility	Soluble in DCM, Chloroform, DMSO, DMF; Hydrolyzes in water
Stability	Moisture sensitive; store under inert atmosphere

Hazard Identification & Toxicology (GHS)

While specific toxicological data for this exact isomer is limited, its structural analogs (e.g., 4-chloro-6-methylpyrimidine) exhibit consistent hazard profiles.[1] Researchers must treat this compound as a severe irritant and potential sensitizer.

Core Hazards[1][3]

- H302/H312/H332 (Acute Toxicity): Harmful if swallowed, in contact with skin, or inhaled.[2][3] Pyrimidines can interfere with nucleic acid metabolism.
- H314/H315 (Skin Corrosion/Irritation): The C-Cl bond is labile.[1] Upon contact with skin moisture, it hydrolyzes to produce HCl, leading to chemical burns or severe dermatitis.
- H319 (Eye Damage): Vapors or dust can cause serious eye irritation or corneal damage.
- H335 (Respiratory Irritation): Inhalation of mists or dusts triggers mucosal inflammation.

Reactivity Hazards[1][3]

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- Hydrolysis: Rapidly degrades in the presence of water/humidity to form 5-methoxy-6-methylpyrimidin-4-ol and HCl gas.[1]
- Thermal Decomposition: Emits toxic fumes of Nitrogen Oxides (
  ), Hydrogen Chloride (
  ), and Carbon Monoxide (
) under fire conditions.

Safe Handling Workflow

Principle: The primary safety objective is to prevent hydrolysis. All handling must occur in a moisture-free environment to protect both the operator (from HCl) and the reagent (from degradation).

Engineering Controls[1]

- Primary: Chemical Fume Hood (Face velocity > 100 fpm).
- Secondary: Glove box required for weighing large quantities (>5 g) or long-term storage aliquoting.[1]
- Atmosphere: Handle under a blanket of dry Nitrogen (
) or Argon (
).

Personal Protective Equipment (PPE)

- Eyes: Chemical splash goggles (ANSI Z87.1). Face shield recommended if handling liquids >10 mL.
- Skin: Double-gloving strategy.[1]
  - Inner: Nitrile (4 mil).
  - Outer: Nitrile (4-8 mil) or Butyl Rubber (for prolonged exposure to halogenated solvents).

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- Body: Lab coat (cotton/poly blend) + Chemical resistant apron.

Visualized Workflow: Safe Handling & Reaction Setup

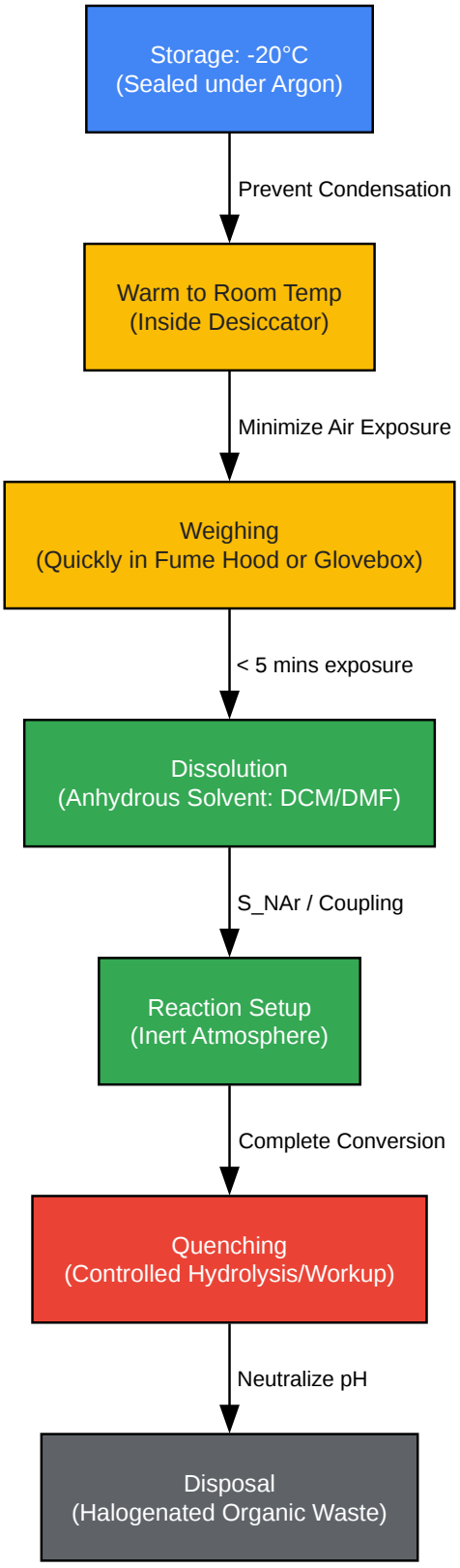

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Figure 1: Decision tree for the safe retrieval and utilization of moisture-sensitive chloropyrimidines.

Storage & Stability Protocol

To maintain reagent integrity (>90% purity) over 6+ months:

- Temperature: Store at -20°C.
- Container: Amber glass vial with a PTFE-lined screw cap. Parafilm is insufficient; use electrical tape or a secondary containment jar with desiccant (Drierite/Silica).
- Atmosphere: Purge headspace with Argon before resealing after every use.
- Shelf-Life: Re-test purity via LC-MS or TLC every 6 months. Appearance of a white precipitate indicates hydrolysis (formation of the pyrimidinol).

Experimental Protocol: Nucleophilic Aromatic Substitution ( )

Context: This protocol illustrates the displacement of the C4-chloride by a primary amine. This is the most common application, leveraging the electron-deficient nature of the pyrimidine ring. [1]

Reagents:

- **4-Chloro-5-methoxy-6-methylpyrimidine** (1.0 equiv)[4]
- Primary Amine (e.g., Benzylamine, 1.2 equiv)
- Base:

  (2.0 equiv) or DIPEA (1.5 equiv)
- Solvent: Anhydrous DMF or Acetonitrile (

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)

Step-by-Step Methodology:

- Preparation (Inert Loop): Flame-dry a round-bottom flask equipped with a magnetic stir bar. Cool under a stream of

  .
- Dissolution: Add **4-Chloro-5-methoxy-6-methylpyrimidine** and anhydrous solvent (0.2 M concentration). Stir until fully dissolved.
  - Note: If the starting material is oily/sticky, weigh by difference using a syringe.
- Base Addition: Add the base (

  or DIPEA). The suspension may become cloudy.
- Amine Addition: Add the amine dropwise at 0°C (ice bath) to control exotherm.
- Reaction: Allow to warm to Room Temperature (RT). Monitor via TLC (typically 2-4 hours).[1]
  - Heating: If conversion is sluggish, heat to 60°C. The 5-methoxy group donates electron density, potentially deactivating the ring slightly compared to non-methoxylated analogs, requiring thermal energy.
- Workup:
  - Dilute with Ethyl Acetate (EtOAc).[4]
  - Wash 2x with Water (to remove DMF/salts).
  - Wash 1x with Brine.
  - Dry over

    , filter, and concentrate.

Reactivity & Degradation Pathway

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Understanding the degradation mechanism is vital for troubleshooting low yields.

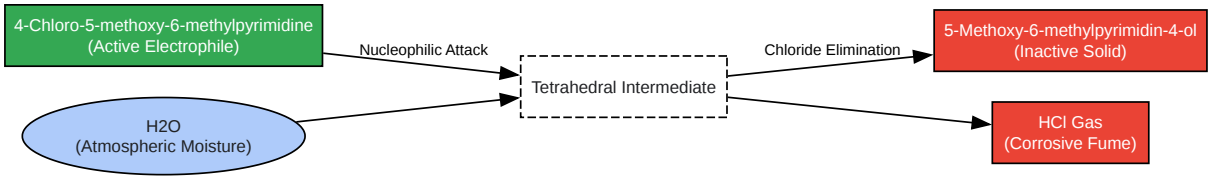

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Figure 2: Hydrolytic degradation pathway.[1] The formation of HCl further catalyzes the decomposition, necessitating acid scavengers in storage.

Emergency Response & Disposal

Spill Cleanup[1]

- Evacuate the immediate area if the spill is large (>10 mL).
- PPE: Wear full goggles, lab coat, and double nitrile gloves.
- Neutralization: Cover the spill with solid Sodium Bicarbonate (

) or Calcium Carbonate to neutralize generated HCl.
- Collection: Sweep up the powder/absorbent mixture into a sealable container. Label as "Halogenated Organic Waste."

Fire Fighting

- Media:

  , Dry Chemical, or Foam. Do NOT use a direct water jet, as this may scatter the material and accelerate hydrolysis.
- Hazardous Products: Fire will release HCl and

  . Firefighters must wear SCBA.

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Disposal[1][5]

- Never dispose of down the drain.
- Dissolve in a combustible solvent (e.g., acetone) and dispose of via a licensed chemical waste incinerator equipped with an afterburner and scrubber.

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